

3-Chloro-6-propoxypyridazine safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-Chloro-6-propoxypyridazine

CAS No.: 5788-60-3

Cat. No.: B1347354

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An In-depth Technical Guide to the Safe Handling of 3-Chloro-6-propoxypyridazine

This guide provides a detailed examination of the safety protocols and material properties of **3-Chloro-6-propoxypyridazine** (CAS No. 5788-60-3), a heterocyclic building block utilized in pharmaceutical and agrochemical research. Designed for drug development professionals, researchers, and scientists, this document synthesizes available safety data with established laboratory best practices to ensure the safe handling, storage, and disposal of this compound.

Core Safety Profile & GHS Classification

3-Chloro-6-propoxypyridazine is classified under the Globally Harmonized System (GHS) as a substance that requires careful handling. The primary acute hazard identified is oral toxicity.

GHS Hazard Information^{[1][2]}

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning

- Hazard Statement: H302: Harmful if swallowed.

This classification dictates a specific set of precautionary measures to mitigate exposure risks. While comprehensive toxicological data for this exact compound is limited, the hazard profile of structurally related 3-chloro-pyridazine derivatives suggests a potential for skin and eye irritation, warranting a cautious approach.^{[3][4][5]}

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed	[1][2]
Prevention	P264	Wash hands and any exposed skin thoroughly after handling.	[2]
	P270	Do not eat, drink or smoke when using this product.	[2]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1]
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[3]
	P330	Rinse mouth.	[2]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
Storage		Store in a well-ventilated place. Keep container tightly closed.	[3][4]
		Store locked up.	[6]

Store in an inert atmosphere at 2-8°C. [1]

Disposal P501 Dispose of contents/container to an approved waste disposal plant. [2][6]

Prudent Handling & Exposure Control

Given the H302 classification and the irritant potential of analogous compounds, a multi-layered approach to exposure control is essential. This involves a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

Engineering Controls: The First Line of Defense

The primary objective is to minimize the generation and dissemination of dust or aerosols.

- Ventilation: All manipulations of solid **3-Chloro-6-propoxypyridazine** should be performed in a well-ventilated area. A certified chemical fume hood is required for any procedure with the potential to generate dust, such as weighing or transferring the substance.[3][6]
- Containment: For larger quantities or repetitive tasks, the use of a glove box or other enclosed system provides a higher level of containment and operator protection.

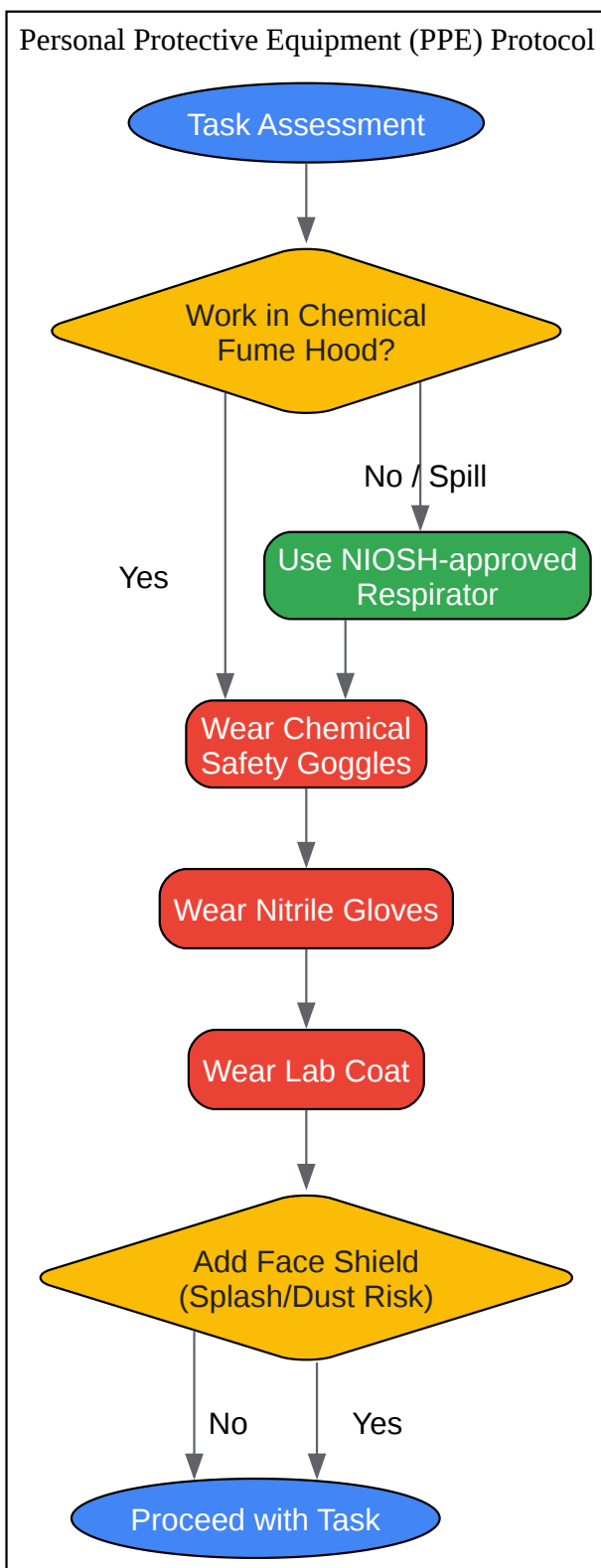
Personal Protective Equipment (PPE) Protocol

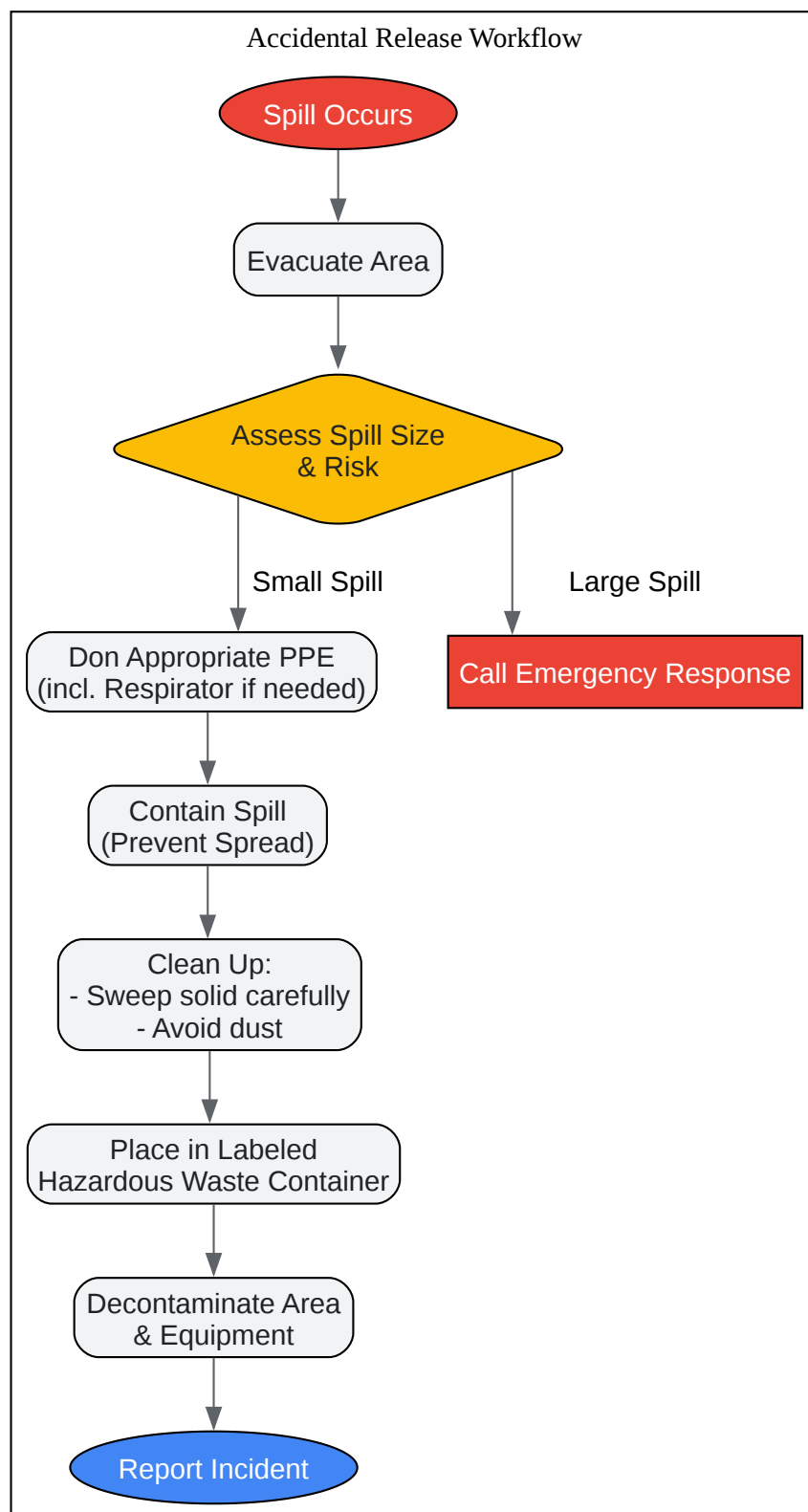
PPE is not a substitute for robust engineering controls but serves as the final barrier between the researcher and the chemical. The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.[4]

- Eye and Face Protection: Chemical safety goggles are mandatory. For tasks with a higher risk of splashes or dust generation, a face shield should be worn in addition to goggles.[3]
- Skin Protection:
 - Gloves: Nitrile or butyl rubber gloves are recommended. It is critical to inspect gloves for any signs of degradation or perforation before each use. Contaminated gloves should be

removed using the proper technique to avoid skin contact and disposed of as hazardous waste.[3]

- Lab Coat: A flame-resistant lab coat should be worn at all times and kept fully buttoned. Ensure that cuffs are snug to prevent accidental contact with chemicals.
- Respiratory Protection: Under normal handling conditions within a fume hood, respiratory protection is not typically required. However, if a fume hood is not available or in the event of a significant spill, a NIOSH-approved respirator with a particulate filter (type P95 or better) should be used.[7]





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Caption: Step-by-step workflow for responding to a spill of **3-Chloro-6-propoxypyridazine**.

Waste Disposal

All waste containing **3-Chloro-6-propoxypyridazine** must be treated as hazardous chemical waste.

- Product: Dispose of surplus and non-recyclable solutions to a licensed disposal company.
- [7]* Contaminated Packaging: Dispose of as unused product in accordance with local, state, and federal regulations. [7]Do not reuse empty containers.

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- To cite this document: BenchChem. [3-Chloro-6-propoxypyridazine safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1347354/docs#3-chloro-6-propoxypyridazine-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b1347354/docs#3-chloro-6-propoxypyridazine-safety-data-sheet-sds-information)

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